

4-(2-Chlorophenyl)piperidin-2-one CAS number and synonyms

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Compound of Interest

Compound Name: 4-(2-Chlorophenyl)piperidin-2-one

Cat. No.: B14875880

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An In-Depth Technical Guide to **4-(2-Chlorophenyl)piperidin-2-one**: Synthesis, Properties, and Applications

This guide provides a comprehensive technical overview of **4-(2-Chlorophenyl)piperidin-2-one**, a heterocyclic compound of interest in medicinal chemistry. As a senior application scientist, this document is structured to deliver not just data, but a foundational understanding of the compound's chemistry, its synthesis, and its potential within drug discovery and development, grounded in established scientific principles.

Chemical Identity and Physicochemical Properties

4-(2-Chlorophenyl)piperidin-2-one is a derivative of piperidine, featuring a lactam (a cyclic amide) at the 2-position and a 2-chlorophenyl substituent at the 4-position. While this specific positional isomer is not widely cataloged with a dedicated CAS number in major public chemical databases, its structure is unambiguous. For context, the related isomer, 4-(4-Chlorophenyl)piperidin-2-one, is assigned CAS number 1260770-82-8.

The core structure, a 4-aryl- δ -valerolactam, is a recognized pharmacophore. The placement of the chlorine atom at the ortho position of the phenyl ring introduces specific steric and

electronic effects that can significantly influence molecular interactions with biological targets compared to its meta or para isomers.

Structural Information

Below is the chemical structure of **4-(2-Chlorophenyl)piperidin-2-one**.

Caption: Chemical Structure of **4-(2-Chlorophenyl)piperidin-2-one**.

Computed Physicochemical Data

The following table summarizes the theoretical physicochemical properties for **4-(2-Chlorophenyl)piperidin-2-one** (C₁₁H₁₂ClNO). These values are computationally derived and provide a baseline for experimental design.

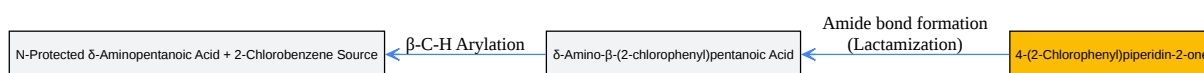
Property	Value	Unit	Source
Molecular Weight	209.67	g/mol	Calculated
Molecular Formula	C ₁₁ H ₁₂ ClNO	-	Calculated
XLogP3	1.9	-	Predicted
Hydrogen Bond Donors	1	-	Predicted
Hydrogen Bond Acceptors	1	-	Predicted
Rotatable Bonds	1	-	Predicted
Topological Polar Surface Area	29.1	Å ²	Predicted

Synthesis of 4-Aryl-Piperidin-2-ones

The synthesis of 4-aryl-piperidin-2-ones is a key challenge for chemists. A robust and adaptable synthetic route is crucial for generating analogs for structure-activity relationship (SAR) studies. One effective modern approach involves the direct lactamization of a specifically designed precursor.

Retrosynthetic Analysis

A logical retrosynthetic pathway for the 4-aryl-piperidin-2-one scaffold involves disconnecting the amide bond of the lactam, which points to a δ -amino pentanoic acid derivative as the immediate precursor. The critical C-C bond between the piperidine ring and the aryl group can be formed via a C-H activation/arylation reaction.



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Caption: Retrosynthetic approach for 4-Aryl-Piperidin-2-ones.

Recommended Synthetic Protocol

A validated method for constructing the 4-aryl-2-piperidone core is the direct lactamization of a β -C-H arylated δ -aminopentanoic acid.^[1] This strategy offers good control and applicability for creating a library of analogs.

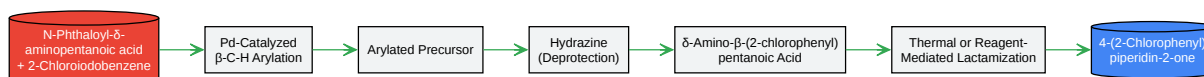
Step 1: Preparation of the Precursor (β -C-H Arylation)

The key precursor, a β -arylated N-protected δ -aminopentanoic acid, can be synthesized using a directed C-H activation strategy. This advanced method provides high regioselectivity.

- Starting Material: N-Phthaloyl- δ -aminopentanoic acid. The phthaloyl group serves as both a protecting group for the amine and a directing group for the C-H activation.
- Arylating Agent: 2-Chloriodobenzene or a similar source of the 2-chlorophenyl group.
- Catalyst System: A palladium catalyst, such as Pd(OAc)₂, is typically used.
- Reaction: The reaction involves the palladium-catalyzed coupling of the C-H bond at the β -position of the pentanoic acid chain with the arylating agent.

Step 2: Deprotection and Lactamization

- Deprotection: The phthaloyl protecting group is removed, commonly using hydrazine, to liberate the free amine.
- Lactamization: The resulting δ -amino acid is then induced to cyclize. This is often achieved by heating or by using coupling agents (e.g., DCC, EDC) to facilitate the intramolecular amide bond formation, yielding the final **4-(2-Chlorophenyl)piperidin-2-one** product.^[1]



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Caption: General workflow for the synthesis of 4-Aryl-Piperidin-2-ones.

Analytical Methodologies

To ensure the identity, purity, and quality of the synthesized **4-(2-Chlorophenyl)piperidin-2-one**, a suite of analytical techniques is required.

Chromatographic Analysis (Purity)

High-Performance Liquid Chromatography (HPLC) is the standard method for assessing the purity of the final compound and monitoring reaction progress.

- Column: A reverse-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m) is suitable.
- Mobile Phase: A gradient elution using a mixture of water (A) and acetonitrile (B), both containing 0.1% formic acid to ensure good peak shape.
 - Gradient Example: Start at 10% B, ramp to 95% B over 15 minutes, hold for 2 minutes, and re-equilibrate.
- Detection: UV detection at a wavelength where the chlorophenyl chromophore absorbs, typically around 254 nm.
- Expected Outcome: A single major peak indicating a high degree of purity.

Structural Confirmation

- Mass Spectrometry (MS): Electrospray ionization (ESI) mass spectrometry will confirm the molecular weight. The analysis should show a prominent ion corresponding to $[M+H]^+$ at m/z 210.06 (for ^{35}Cl) and an isotopic pattern characteristic of a monochlorinated compound (~3:1 ratio for $[M]^+$ and $[M+2]^+$).
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Will provide the proton environment. Key signals would include the N-H proton of the lactam, distinct aromatic protons in the ortho-substituted pattern, and aliphatic protons of the piperidine ring.
 - ^{13}C NMR: Will confirm the number of unique carbon atoms, including the carbonyl carbon of the lactam (expected ~170 ppm) and the carbons of the chlorophenyl ring.

Applications in Drug Discovery

The piperidine scaffold is a cornerstone in medicinal chemistry, present in numerous approved drugs.^[2] Its conformational flexibility and ability to position substituents in precise three-dimensional orientations make it a privileged structure.

The 4-aryl-piperidin-2-one core specifically combines the features of the piperidine ring with a lactam. This functional group can participate in hydrogen bonding as both a donor (N-H) and an acceptor (C=O), making it an attractive feature for binding to biological targets such as enzymes or receptors.

While specific biological activities for **4-(2-Chlorophenyl)piperidin-2-one** are not widely reported, related structures have shown promise in various therapeutic areas:

- Central Nervous System (CNS) Agents: The broader class of chlorophenyl-piperidines has a rich history in the development of antipsychotics and other CNS-active drugs.^[3]
- Enzyme Inhibition: The lactam moiety is a common feature in enzyme inhibitors. For example, piperidinone-constrained phenethylamines have been developed as potent inhibitors of dipeptidyl peptidase IV (DPP4) for the treatment of diabetes.

The introduction of the 2-chlorophenyl group can serve to modulate properties such as metabolic stability, receptor binding affinity, and selectivity. Researchers can use this compound as a building block or a lead structure in the development of novel therapeutics.

Safety and Handling

As a novel chemical entity, **4-(2-Chlorophenyl)piperidin-2-one** should be handled with care in a controlled laboratory environment.

- **Personal Protective Equipment (PPE):** Wear standard PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- **Handling:** Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or vapors. Avoid contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials.

A full safety data sheet (SDS) should be developed based on experimental data or predicted toxicity before handling on a large scale.

References

- Routes toward 4-aryl-2-piperidones and 4-aryl piperidines. ResearchGate. Available at: [\[Link\]](#)
- Synthesis of Novel Piperidine Building Blocks and their Use for the Preparation of Donepezil Analogues. King's College London. Available at: [\[Link\]](#)

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Sources

- [1. researchgate.net](https://www.researchgate.net) [\[researchgate.net\]](#)

- [2. kclpure.kcl.ac.uk \[kclpure.kcl.ac.uk\]](https://kclpure.kcl.ac.uk)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
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